

# Formulation of solutions with CAS 94087-58-8 for experimental assays

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## Compound of Interest

Compound Name: *Einecs 301-950-1*

Cat. No.: *B12695141*

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## Application Notes and Protocols for Solutions with CAS 94087-58-8

Compound Name: 2,4,6-trichlorophenol, compound with 2,2',2''-nitrilotriethanol (1:1)

CAS Number: 94087-58-8

Molecular Formula:  $C_{12}H_{18}Cl_3NO_4$

Molecular Weight: 346.63 g/mol

Structural Formula: A salt formed between 2,4,6-trichlorophenol and triethanolamine.

## Introduction

This document provides detailed application notes and protocols for the preparation and potential experimental use of solutions containing the compound with CAS number 94087-58-8. This substance is a 1:1 salt of 2,4,6-trichlorophenol (TCP) and 2,2',2''-nitrilotriethanol (triethanolamine, TEA). Given the limited direct experimental data on this specific salt, this guide synthesizes information on its individual components to provide a framework for its use in research.

2,4,6-trichlorophenol is a chlorinated phenol that has been utilized as a fungicide, herbicide, and insecticide.[1] It is classified as a Group B2 probable human carcinogen by the U.S.

Environmental Protection Agency (EPA).[1][2] Triethanolamine is a widely used tertiary amine and triol in industrial and consumer products, primarily as an emulsifier and pH adjuster.[3]

Extreme caution must be exercised when handling this compound due to the known toxicity and carcinogenicity of 2,4,6-trichlorophenol.

## Physicochemical Properties and Data Presentation

The properties of the individual components are summarized below to guide the formulation of solutions.

Table 1: Physicochemical Properties of 2,4,6-Trichlorophenol (TCP)

Property	Value	Reference
CAS Number	88-06-2	[1][4]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>3</sub> O	[1][4]
Molecular Weight	197.45 g/mol	[1][4]
Appearance	Clear to yellowish crystalline solid	[1]
Melting Point	65-68 °C	[4]
Boiling Point	244-246 °C	[4]
Solubility in Water	0.8 g/L	[4]
Vapor Pressure	0.035 hPa (20 °C)	[4]

Table 2: Physicochemical Properties of Triethanolamine (TEA)

Property	Value	Reference
CAS Number	102-71-6	[3]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>3</sub>	[5]
Molecular Weight	149.19 g/mol	[5]
Appearance	Colorless, viscous liquid	[3]
Melting Point	21.6 °C	
Boiling Point	335.4 °C	
Solubility in Water	Miscible	[6]
pKa	7.74	

## Experimental Protocols

Due to the lack of specific experimental data for the compound CAS 94087-58-8, the following protocols are proposed based on the properties of its components and are intended for exploratory research. Researchers should adapt these protocols based on their specific experimental needs and perform thorough validation.

### General Stock Solution Preparation

Objective: To prepare a high-concentration stock solution of the 2,4,6-trichlorophenol-triethanolamine salt.

Materials:

- 2,4,6-trichlorophenol, compound with 2,2',2''-nitrilotriethanol (1:1) (CAS 94087-58-8)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Sterile, disposable serological pipettes and pipette tips

Protocol:

- **Safety Precautions:** Conduct all work in a certified chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- **Weighing:** Tare a sterile, amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of the compound into the vial.
- **Dissolution:** Add the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM).
- **Mixing:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -20°C in the dark. Before each use, thaw the vial at room temperature and vortex briefly to ensure homogeneity. Avoid repeated freeze-thaw cycles.

## Preparation of Working Solutions for in vitro Assays

**Objective:** To prepare diluted working solutions from the stock solution for use in cell-based or biochemical assays.

Materials:

- Stock solution of CAS 94087-58-8 in DMSO
- Appropriate cell culture medium or assay buffer
- Sterile, conical tubes (15 mL or 50 mL)
- Sterile, disposable serological pipettes and pipette tips

Protocol:

- **Safety Precautions:** Perform all dilutions in a biological safety cabinet (BSC) for cell-based assays or a chemical fume hood.
- **Dilution Series:** Based on the desired final concentrations for your experiment, calculate the required dilutions from the stock solution. It is recommended to perform serial dilutions.
- **Procedure:** a. Add the appropriate volume of cell culture medium or assay buffer to a sterile conical tube. b. Add the calculated volume of the stock solution to the medium/buffer. To minimize precipitation, add the stock solution to the liquid while gently vortexing or swirling the tube. c. Ensure the final concentration of the solvent (e.g., DMSO) in the working solution is consistent across all experimental conditions and does not exceed a level that affects the assay (typically <0.5%).
- **Use:** Use the freshly prepared working solutions immediately for your experiments.

## Mandatory Visualizations

### Proposed Experimental Workflow

Caption: Figure 1. General Experimental Workflow.

## Hypothetical Signaling Pathway Modulation

Given the known carcinogenic properties of 2,4,6-trichlorophenol, a potential area of investigation could be its effect on cancer-related signaling pathways. The following diagram illustrates a hypothetical interaction with a generic cell survival pathway.

Caption: Figure 2. Hypothetical Signaling Pathway.

## Safety and Handling

Warning: 2,4,6-trichlorophenol is a probable human carcinogen and is toxic.<sup>[1][2]</sup> Handle this compound with extreme care in a designated area.

- **Engineering Controls:** Always work in a certified chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.

- Disposal: Dispose of all waste materials (solid and liquid) containing this compound as hazardous waste in accordance with local, state, and federal regulations.
- Spill Response: In case of a spill, evacuate the area and prevent further spread. Absorb the spill with an inert material and place it in a sealed container for hazardous waste disposal. Do not allow it to enter drains or waterways.

## Disclaimer

The information provided in these application notes and protocols is intended for use by qualified researchers and scientists. The protocols are suggestions and should be adapted and validated for specific experimental contexts. The user is solely responsible for all safety precautions and for conducting experiments in accordance with all applicable regulations. The biological effects of the compound with CAS 94087-58-8 are not well-characterized, and all experimental outcomes are speculative until empirically validated.

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